

Application Note: Synthesis & Characterization of Pentaerythrityl Tetraadipate Intermediate

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Compound of Interest

Compound Name: *Pentaerythrityl tetraadipate*

CAS No.: *195-07-1*

Cat. No.: *B609905*

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Abstract

This application note details the synthesis protocol and critical control parameters for **Pentaerythrityl Tetraadipate**, a tetra-functional acid-terminated intermediate used in the production of high-viscosity "complex ester" lubricants. Unlike simple esters, this intermediate presents a significant gelation risk due to the reaction between a tetra-functional polyol (Pentaerythritol, PE) and a di-functional acid (Adipic Acid, AA). This guide provides a validated methodology to suppress polymerization, control branching, and ensure a discrete "star-polymer" architecture essential for high Viscosity Index (VI) and thermal stability in aviation and industrial turbine applications.

Introduction & Mechanism

Complex esters are engineered molecules designed to bridge the gap between standard polyol esters and high-molecular-weight polymers. The core performance attribute of these lubricants—high film strength combined with fluidity—relies on the precise architecture of the **Pentaerythrityl Tetraadipate** intermediate.

The "Gelation Trap"

The synthesis involves reacting Pentaerythritol (

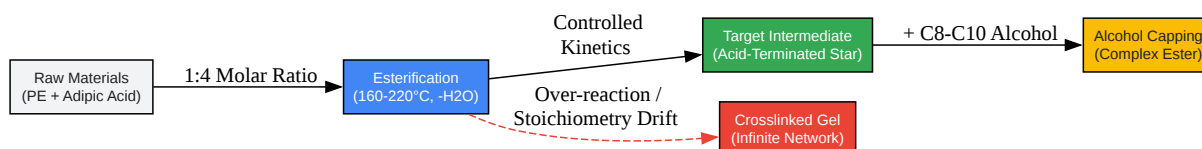
) with Adipic Acid (

).

- Target Structure: A central PE core with four adipic acid arms, leaving four terminal carboxylic acid groups () ready for subsequent capping with linear alcohols (e.g., n-octanol).
- Failure Mode: If the stoichiometry is imprecise or the reaction is driven indiscriminately, the di-acid will bridge two PE molecules, initiating an infinite polymer network (gelation).

Reaction Pathway Diagram

The following diagram illustrates the divergence between the desired intermediate synthesis and the catastrophic gelation pathway.



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Figure 1: Reaction pathway distinguishing the target star-branched intermediate from the irreversible crosslinked gel.

Experimental Protocol: Synthesis of the Intermediate

Safety Warning: Adipic acid is an irritant. The reaction operates at high temperatures (

).[1] Standard PPE and fume hood usage are mandatory.

Materials

- Pentaerythritol (PE): Monopentaerythritol grade (>98% purity, ash <0.01%). Note: Technical grade PE often contains di-pentaerythritol, which increases functionality () and accelerates gelation.
- Adipic Acid (AA): High purity (>99.5%), moisture <0.2%.
- Catalyst: Tetra-n-butyl titanate (TnBT) or Tin(II) Oxalate. (Preferred over p-TSA to prevent color degradation).
- Solvent (Optional): Xylene (3-5% v/v) for azeotropic water removal (Dean-Stark method).

Step-by-Step Methodology

Phase 1: Reactant Loading & Melting

- Setup: Equip a 1L 4-neck round-bottom flask with a mechanical stirrer, nitrogen inlet, thermocouple, and a Dean-Stark trap topped with a reflux condenser.
- Loading: Charge Adipic Acid (584.6 g, 4.0 mol) first.
 - Rationale: Melting the acid first creates a liquid medium for the solid PE.
- Heating: Heat to 160°C under a slow nitrogen sparge (0.5 SCFH) until fully molten.
- PE Addition: Add Pentaerythritol (136.15 g, 1.0 mol) slowly to the molten acid.
 - Stoichiometry Check: The molar ratio is strictly 1:4 (PE:AA). A slight excess of AA (1.05:4) is often used to suppress cross-linking, but for the intermediate, 1:4 is the baseline.

Phase 2: Esterification (The Critical Control Phase)

- Catalyst Addition: Once the mixture is homogeneous at 160°C, add TnBT (0.05% w/w based on total charge).
- Temperature Ramp: Increase temperature to 200°C over 60 minutes.
 - Observation: Water evolution will begin ~170°C.

- **Water Removal:** Maintain 200-210°C. If using xylene, ensure steady reflux. If "neat" (solvent-free), apply partial vacuum (start at 600 mbar, ramp down to 100 mbar) to facilitate water removal.
- **Monitoring:** This is the most critical step. You are targeting a specific Acid Value (AV).

- **Theoretical AV Calculation:**

For the intermediate (where 4 OH groups react with 4 AA molecules, leaving 4 COOH groups free):

- Initial COOH groups = 8. Reacted = 4. Remaining = 4.
- Target AV is roughly 300–320 mg KOH/g (depending on exact molecular weight evolution).
- **Stop Condition:** Stop the reaction when the Acid Value drops to within 5% of the theoretical calculation for the tetra-acid species. Do not drive AV to zero.

Phase 3: Stabilization

- **Cooling:** Rapidly cool the mixture to 100°C.
- **State:** The product is a viscous, clear-to-hazy liquid/semi-solid. It is now reactive and must be stored under nitrogen or immediately reacted with the capping alcohol (Phase 4 - not covered here) to form the final complex ester.

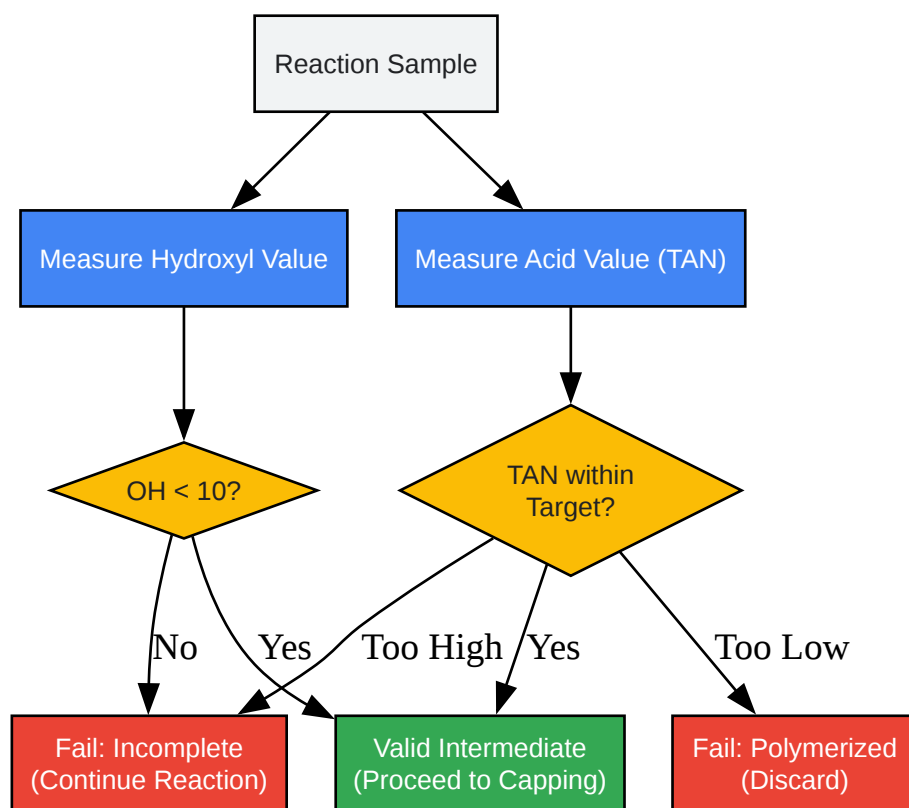
Analytical Characterization & Validation

To validate the intermediate, you must prove that the PE core is fully substituted without significant polymerization.

Table 1: Key Quality Attributes (KQA)

Parameter	Test Method	Target Range	Significance
Acid Value (TAN)	ASTM D664	300–320 mg KOH/g	Indicates 4 free - COOH arms. <280 implies polymerization.
Hydroxyl Value	ASTM D1957	< 10 mg KOH/g	Confirms PE core is fully reacted. High value = incomplete core substitution.
Appearance	Visual	Clear to Hazy	Cloudiness may indicate unreacted PE (insoluble).
Viscosity @ 100°C	ASTM D445	50–150 cSt	High viscosity (>200 cSt) indicates oligomer formation (dimers/trimers).

Workflow Diagram: Characterization Logic



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Figure 2: Decision tree for validating the intermediate prior to final capping.

Advanced Validation: GPC (Gel Permeation Chromatography)

For research applications, GPC is superior to simple viscosity checks.

- Column: PLgel MIXED-D (Agilent or equivalent).
- Solvent: THF.
- Detector: Refractive Index (RI).
- Interpretation:
 - Peak 1 (Major): Monomeric **Pentaerythrityl Tetraadipate**.
 - Peak 2 (Minor): Dimer (Two PE cores linked by one AA).

- Acceptance Criteria: Monomer content > 85%.^[2] If Dimer > 20%, the lubricant will exhibit poor shear stability and low-temperature performance.

Troubleshooting & Optimization

Issue: High Haze / Precipitate

- Cause: Unreacted Pentaerythritol. PE has a high melting point (260°C) and low solubility in the acid mix.
- Solution: Ensure Phase 1 (Melting/Mixing) is performed at >160°C with vigorous agitation before adding the catalyst.

Issue: Rapid Gelation

- Cause: Localized hot spots or incorrect stoichiometry.
- Solution: Use a "Reverse Addition" technique for the capping stage, or ensure the Adipic Acid is in slight excess (1.05 eq) during the intermediate stage to prevent PE-PE coupling.

Issue: Dark Color

- Cause: Oxidation of the PE or catalyst degradation.
- Solution: Ensure strict Nitrogen blanketing. Switch from p-TSA (sulfonic acid) to Titanate catalysts, which are color-neutral.

References

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